

# Application Notes and Protocols for Measuring LAS191859 Activity

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## Compound of Interest

Compound Name: LAS191859

Cat. No.: B608470

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## Introduction

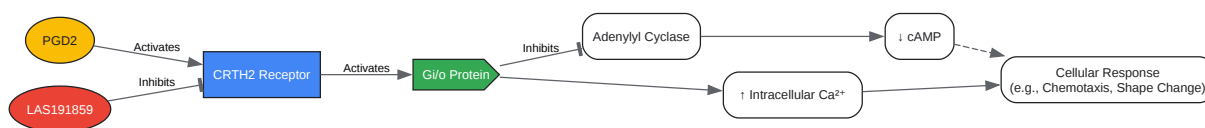
**LAS191859** is a potent and selective antagonist of the Chemoattractant Receptor-Homologous molecule expressed on T-helper type 2 cells (CRTH2), also known as the prostaglandin D2 receptor 2 (DP2). CRTH2 is a G protein-coupled receptor (GPCR) that plays a significant role in allergic inflammation, making it a key target for therapeutic intervention in diseases such as asthma and allergic rhinitis. **LAS191859** exhibits a notably long receptor residence time, which translates to a prolonged duration of action.

These application notes provide detailed protocols for measuring the in vitro and cellular activity of **LAS191859**, enabling researchers to accurately characterize its pharmacological properties. The following sections detail the necessary reagents, equipment, and step-by-step instructions for key assays.

## Signaling Pathway of CRTH2

The CRTH2 receptor is activated by its endogenous ligand, prostaglandin D2 (PGD2). Upon activation, it couples to Gi/o proteins, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. Activation of CRTH2 also stimulates intracellular calcium mobilization and initiates downstream signaling cascades that result in cellular responses such as chemotaxis and cell shape change, particularly in

eosinophils. **LAS191859** acts by competitively binding to CRTH2, thereby blocking the binding of PGD2 and inhibiting these downstream effects.



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Caption: CRTH2 signaling pathway and the inhibitory action of **LAS191859**.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for **LAS191859** activity based on published data.

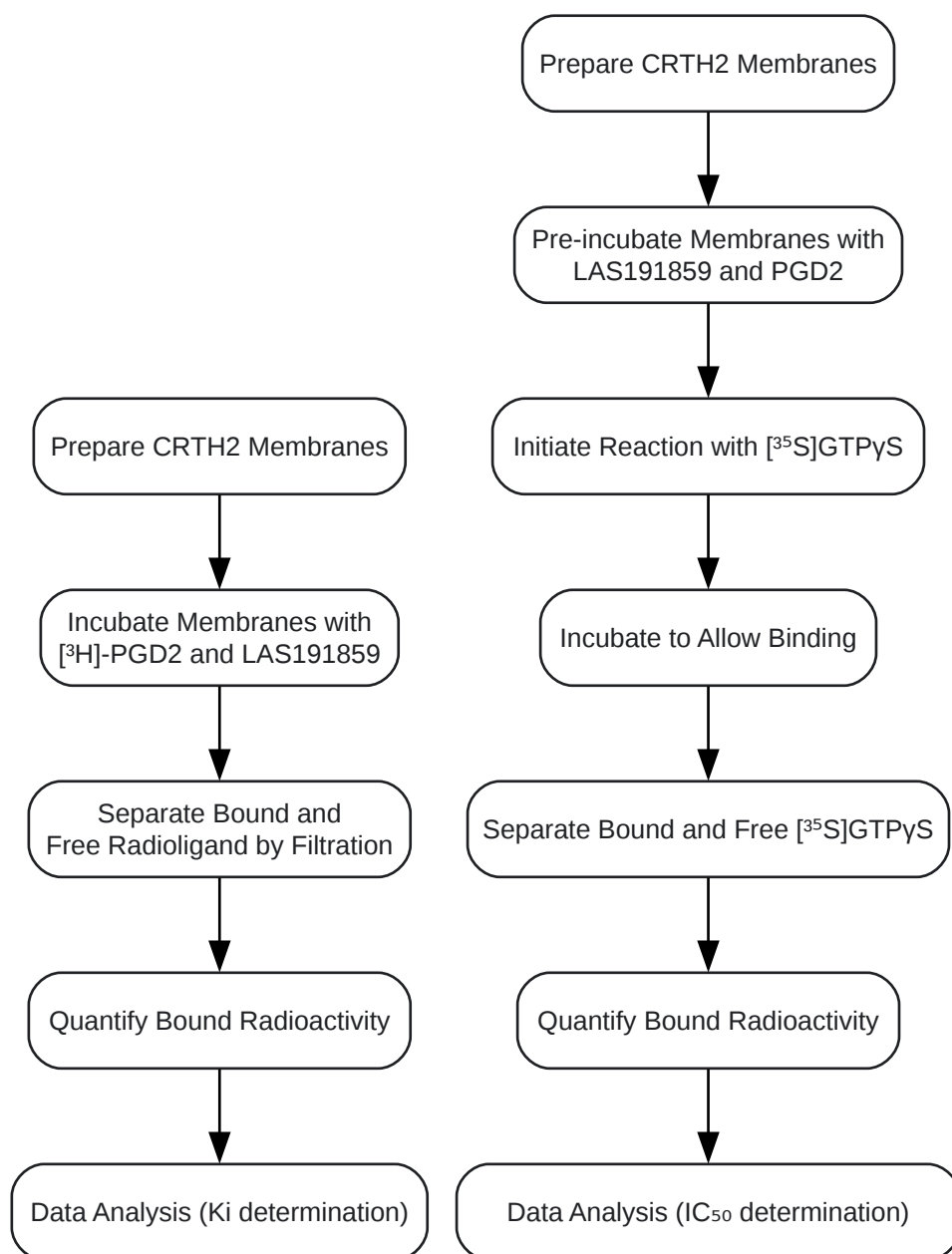
Assay Type	Target	Species	Parameter	Value
Radioligand Binding	CRTH2	Human	K <sub>i</sub> (nM)	1.5 ± 0.3
GTPγS Binding	CRTH2	Human	IC <sub>50</sub> (nM)	9.58
Eosinophil Shape Change	CRTH2	Human	IC <sub>50</sub> (nM)	2.1 ± 0.5
Receptor Residence Time	CRTH2	Human	Half-life (t <sub>1/2</sub> )	21 hours

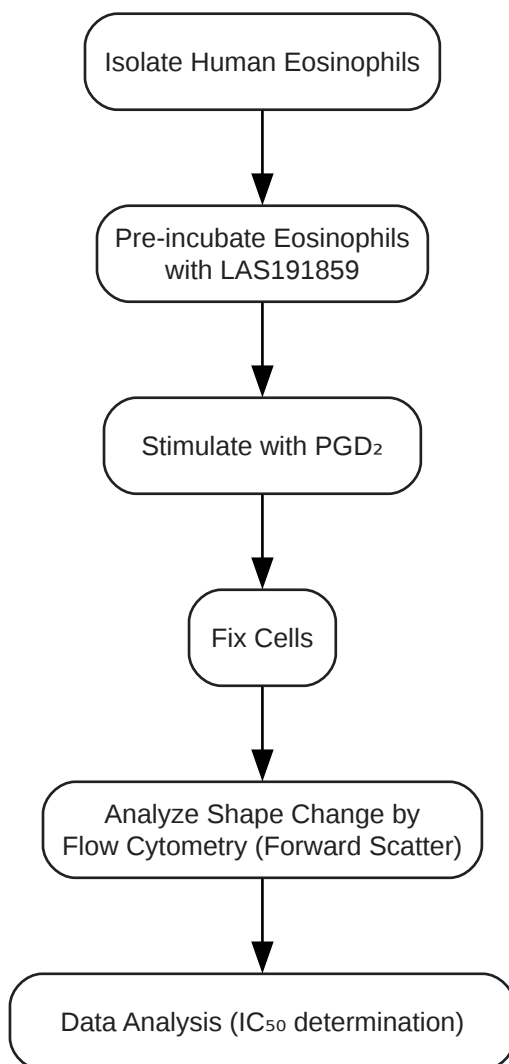
## Experimental Protocols

### Radioligand Binding Assay

This protocol determines the binding affinity of **LAS191859** to the human CRTH2 receptor.

Workflow Diagram:





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